Introduction: The Significance of Chirality in 3-Fluoropyrrolidine

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Compound of Interest

Compound Name:	*N-CBZ-3(R)-FLUOROPYRROLIDINE*
CAS No.:	*163457-21-4*
Cat. No.:	*B066858*

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(R)- and (S)-3-fluoropyrrolidine are pivotal chiral building blocks in modern medicinal chemistry.[1][2] The strategic incorporation of a fluorine atom into the pyrrolidine scaffold can significantly modulate a molecule's physicochemical properties, such as basicity (pKa), lipophilicity, and metabolic stability. This makes fluorinated pyrrolidines highly sought-after motifs in the design of novel therapeutics, including enzyme inhibitors and central nervous system agents.[3][4][5]

Given that the biological activity of a chiral drug molecule often resides in a single enantiomer, while the other may be inactive or even responsible for adverse effects, the ability to unambiguously distinguish between (R)- and (S)-3-fluoropyrrolidine is of paramount importance.[1] This guide provides a comprehensive spectroscopic comparison of these enantiomers, detailing which analytical techniques are suitable for structural elucidation versus those essential for stereochemical assignment. We will delve into the causality behind experimental choices and present self-validating protocols to ensure scientific integrity.

Part 1: Structural Elucidation with Achiral Spectroscopic Methods

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Standard spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable for confirming the molecular structure, connectivity, and the presence of key functional groups. However, when conducted under achiral conditions, these methods are fundamentally incapable of differentiating between enantiomers. Enantiomers possess identical physical properties (e.g., melting point, boiling point, solubility in achiral solvents) and exhibit identical energetic responses to achiral stimuli. Consequently, the spectra of (R)- and (S)-3-fluoropyrrolidine generated by these methods will be superimposable.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule. For 3-fluoropyrrolidine, ^{1}H, ^{13}C, and ^{19}F NMR are all highly informative. The presence of the fluorine atom introduces characteristic splitting patterns (couplings) that are invaluable for structural confirmation. In a standard deuterated solvent (e.g., D_2O, DMSO-d_6, $CDCl_3$), the spectra of the (R) and (S) enantiomers are identical.[6]

Data Summary: Expected NMR Chemical Shifts and Couplings

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Nucleus	Position	Expected Chemical Shift (δ, ppm)	Expected Multiplicity & Coupling (J, Hz)	Notes
^{1}H NMR	H-3	5.2 - 5.5	dm (doublet of multiplets)	The large splitting is due to the strong two-bond coupling to fluorine (^{2}JHF ≈ 45-55 Hz).
H-2, H-5	3.4 - 3.8	m (multiplet)	These protons are adjacent to the nitrogen atom.	
H-4	2.2 - 2.5	m (multiplet)		
NH_2^+	9.5 - 11.0	br s (broad singlet)	This is an exchangeable proton, typically observed for the hydrochloride salt in solvents like DMSO-d_6.[6]	
^{13}C NMR	C-3	90 - 95	d (doublet), ^{1}JCF ≈ 170-180 Hz	The carbon directly attached to fluorine shows a large one-bond coupling constant.
C-2, C-5	50 - 55	d (doublet), ^{2}JCF ≈ 20-25 Hz	Two-bond coupling to fluorine is observed.	
C-4	30 - 35	d (doublet), ^{2}JCF ≈ 20-25 Hz	Two-bond coupling to	

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			fluorine is observed.	
^{19}F NMR	F-3	-170 to -180	m (multiplet)	Referenced to $CFCl_3$. The multiplicity arises from coupling to adjacent protons. [6]

Note: The chemical shifts are approximate and can vary based on the solvent, concentration, and whether the compound is the free base or a salt. Data are estimated based on typical values and available spectral information.[6][7]

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of the 3-fluoropyrrolidine salt in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or D_2O) in a 5 mm NMR tube.
- Instrument Setup: Use a spectrometer with a field strength of 400 MHz or higher. Tune and lock the spectrometer to the deuterium frequency of the solvent and perform shimming to optimize magnetic field homogeneity.[7]
- ^{1}H NMR Acquisition:
  - Use a standard single-pulse experiment (e.g., 'zg30').
  - Set a spectral width of ~16 ppm.
  - Acquire 16-64 scans with a relaxation delay of 1-2 seconds to achieve a good signal-to-noise ratio.[6]
- ^{13}C NMR Acquisition:
  - Use a proton-decoupled pulse sequence.
  - A greater number of scans (e.g., 1024 or more) is required due to the low natural abundance of ^{13}C.

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- ^{19}F NMR Acquisition:
  - Acquire the spectrum with proton decoupling to obtain a singlet for chemical shift determination or without decoupling to observe H-F coupling patterns for structural confirmation.
  - Ensure the spectral width is sufficient to cover the expected range for alkyl fluorides (e.g., 200-300 ppm).[7]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the vibrational modes of functional groups. The IR spectra of (R)- and (S)-3-fluoropyrrolidine are identical, showing characteristic absorptions for the amine, alkyl, and carbon-fluorine bonds.

Data Summary: Key IR Absorption Bands

Vibrational Mode	Expected Wavenumber (cm^{-1})	Notes
N-H Stretch (Amine Salt)	2400-2800 (broad)	A very broad and strong absorption is characteristic of hydrochloride salts of amines.[6]
C-H Stretch (Alkyl)	2850-3000	
N-H Bend	1500-1600	
C-F Stretch	1000-1100	A strong absorption band confirming the presence of the fluorine substituent.[6]

Experimental Protocol: Attenuated Total Reflectance (ATR) IR

- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum.

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- Sample Application: Place a small amount of the solid 3-fluoropyrrolidine hydrochloride sample onto the ATR crystal.
- Data Acquisition: Apply pressure using the ATR anvil to ensure good contact. Record the spectrum over a range of 4000-400 cm^{-1}. Co-add 16-32 scans to obtain a high-quality spectrum.[6]

Mass Spectrometry (MS)

Mass spectrometry measures the mass-to-charge ratio (m/z) of ions and is used to determine the molecular weight and elemental composition. As MS separates ions based on mass, it cannot distinguish between stereoisomers like enantiomers.

Data Summary: Expected Mass Spectrometry Data

Analysis	Expected m/z Value	Notes
Molecular Ion	89 (free base)	Using a soft ionization technique like Electrospray Ionization (ESI) in positive mode, the protonated molecule of the free base, $[C_4H_8FN + H]^+$, would be observed at m/z 90. The hydrochloride salt itself is not typically observed.[6]
Fragmentation	Varies	Common fragmentation pathways would include the loss of HF (Hydrogen Fluoride) and other cleavages typical of the pyrrolidine ring.

Experimental Protocol: Electrospray Ionization (ESI) MS

- Sample Preparation: Prepare a dilute solution (approx. 1 mg/mL) of the compound in a volatile solvent such as methanol or acetonitrile.[6]
- Ionization: Use ESI in positive ion mode to generate the protonated molecular ion $[M+H]^+$.

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- Data Acquisition: Acquire a full scan mass spectrum over a range of m/z 50-500. For further structural confirmation, tandem MS (MS/MS) can be performed on the isolated molecular ion to analyze its fragmentation pattern.[6]

Part 2: Stereochemical Assignment with Chiroptical Spectroscopy

Chiroptical spectroscopy probes the differential interaction of chiral molecules with left- and right-circularly polarized light.[8][9] These techniques are the definitive methods for distinguishing between enantiomers, as the resulting spectra are equal in magnitude but opposite in sign, a phenomenon known as the Cotton effect.

Optical Rotation (Polarimetry)

The oldest and most fundamental chiroptical technique, polarimetry measures the rotation of plane-polarized light as it passes through a solution of a chiral compound. The direction and magnitude of this rotation are characteristic of a specific enantiomer.

- (R)-(-)-3-Fluoropyrrolidine hydrochloride exhibits a negative rotation (levorotatory).
  - $[\alpha]D^{20}$ = -8.0° (c = 4 in methanol)[10]
- (S)-(+)-3-Fluoropyrrolidine hydrochloride exhibits a positive rotation (dextrorotatory).
  - $[\alpha]D^{20}$ = +8.0° (c = 1 in methanol)

This clear opposition in the sign of optical rotation provides a simple and effective method for identifying the specific enantiomer in hand.

Vibrational Circular Dichroism (VCD)

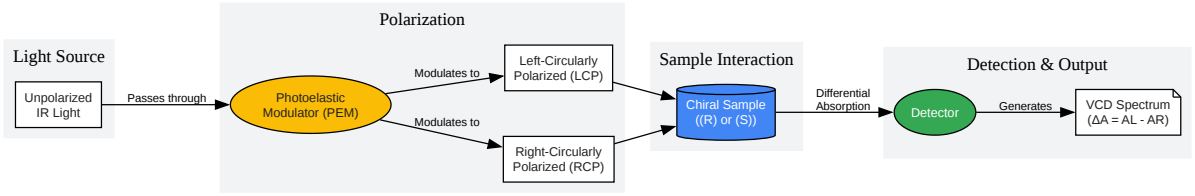
VCD is the extension of circular dichroism into the infrared range.[11] It measures the differential absorption of left- and right-circularly polarized IR light for each vibrational mode. Because VCD is exquisitely sensitive to the three-dimensional arrangement of atoms, it provides a detailed stereochemical fingerprint of a molecule.[11][12]

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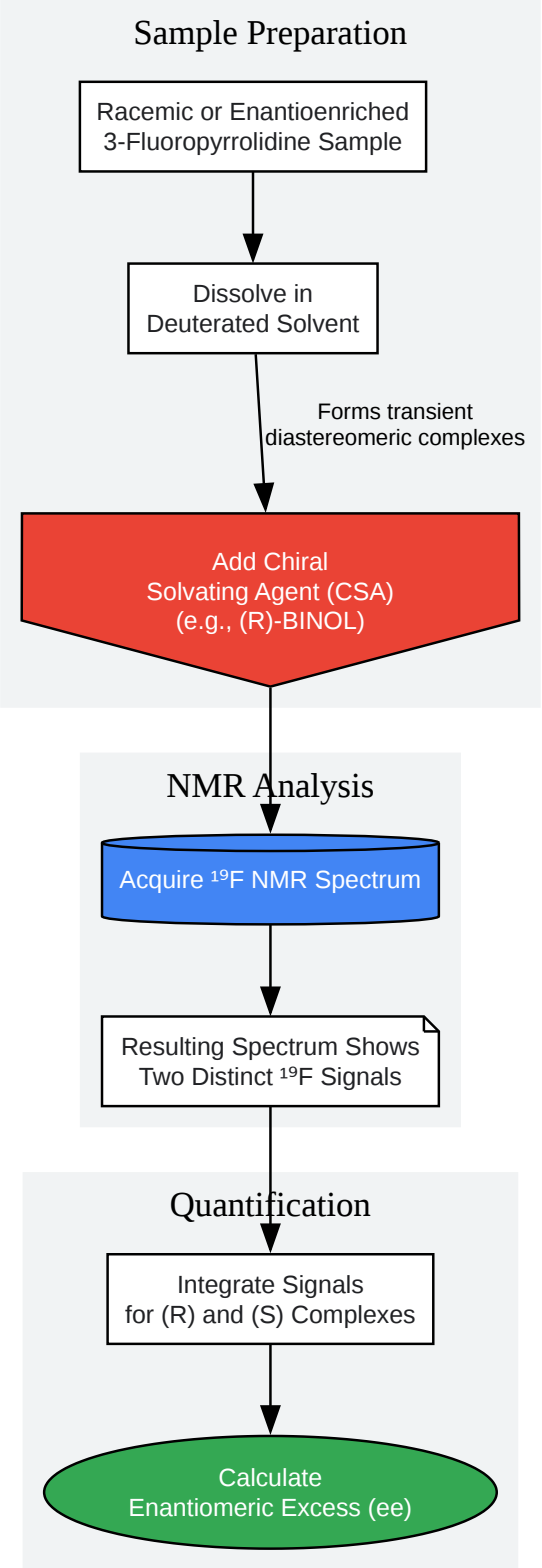
Expected Outcome: The VCD spectra of (R)- and (S)-3-fluoropyrrolidine will be perfect mirror images of each other. A positive band in the (R)-enantiomer's spectrum will appear as a negative band of equal intensity at the same wavenumber in the (S)-enantiomer's spectrum. This technique is powerful enough to allow for the ab initio determination of absolute configuration by comparing the experimental spectrum to one calculated using quantum mechanical methods like Density Functional Theory (DFT).[11]

Diagram: Principle of VCD Spectroscopy

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Caption: Workflow for enantiomer differentiation using ^{19}F NMR with a chiral solvating agent.

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Experimental Protocol: ^{19}F NMR with a Chiral Solvating Agent (CSA)

- Sample Preparation: Dissolve a precise amount of 3-fluoropyrrolidine hydrochloride in a suitable deuterated solvent (e.g., $CDCl_3$).
- Baseline Spectrum: Acquire a standard ^{19}F NMR spectrum. A single signal should be observed.
- Addition of CSA: Add a molar equivalent of a chiral solvating agent (e.g., (R)-1,1'-bi-2-naphthol or a chiral acid). [1]4. Acquisition: Re-acquire the ^{19}F NMR spectrum. The interaction with the CSA should induce a chemical shift difference ($\Delta\delta$) between the fluorine signals of the (R) and (S) enantiomers, resulting in two distinct peaks.
- Analysis: Integrate the signals corresponding to each enantiomer. The enantiomeric excess (ee) can be calculated from the ratio of the integration values.

Conclusion: A Multi-faceted Approach to Characterization

The spectroscopic analysis of (R)- and (S)-3-fluoropyrrolidine requires a two-pronged approach. Achiral methods like standard NMR, IR, and MS are essential for verifying the fundamental chemical structure, but they remain blind to stereochemistry. The true differentiation of the enantiomers lies in the domain of chiroptical spectroscopy. Techniques such as polarimetry, VCD, and ECD provide the definitive "mirror-image" signatures that unambiguously assign the absolute configuration. Furthermore, the clever use of chiral auxiliaries can unlock the power of high-resolution NMR, particularly ^{19}F NMR, for the accurate quantification of enantiomeric purity.

Summary of Spectroscopic Techniques

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Technique	Differentiates Enantiomers?	Expected Result for (R) vs. (S) Enantiomer
^{1}H, ^{13}C, ^{19}F NMR (Achiral Solvent)	No	Identical spectra
Infrared (IR) Spectroscopy	No	Identical spectra
Mass Spectrometry (MS)	No	Identical mass and fragmentation
Optical Rotation	Yes	Equal magnitude, opposite sign (e.g., -8.0° vs. +8.0°)
Vibrational Circular Dichroism (VCD)	Yes	Mirror-image spectra
Electronic Circular Dichroism (ECD)	Yes	Mirror-image spectra
NMR with Chiral Auxiliary	Yes	Two distinct sets of signals in the spectrum

By judiciously combining these techniques, researchers can achieve a complete and unambiguous characterization of (R)- and (S)-3-fluoropyrrolidine, ensuring the chemical and stereochemical integrity required for their application in pharmaceutical research and development.

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